

analysis of 2-(4-Morpholinyl)benzothiazole reference standards

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Compound of Interest

Compound Name: 2-(4-Morpholinyl)benzothiazole

CAS No.: 4225-26-7

Cat. No.: B188923

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Topic: Comprehensive Analysis Guide: **2-(4-Morpholinyl)benzothiazole** Reference Standards
Content Type: Publish Comparison Guide Audience: Researchers, Senior Analytical Chemists, and Drug Development Professionals.[1][2][3]

Introduction: The Criticality of Scaffold Integrity

2-(4-Morpholinyl)benzothiazole (CAS 3002-23-1) is not merely a reagent; it is a linchpin scaffold in the synthesis of Phosphatidylinositol 3-Kinase (PI3K) inhibitors (e.g., Pictilisib analogs) and a specific degradant marker in industrial polymer applications.[1][2][3] In medicinal chemistry, the morpholine moiety at the C2 position is frequently the "warhead" responsible for hydrogen bonding within the kinase ATP-binding pocket.[3]

Consequently, the quality of the reference standard used to quantify this intermediate directly impacts the calculated potency (IC50) of final drug candidates and the accuracy of genotoxic impurity assessments.[3] This guide objectively compares the performance of Certified Reference Materials (CRMs) against standard Reagent Grade alternatives, providing a self-validating analytical framework for your laboratory.[2][3]

Comparative Analysis: Certified Reference Materials (CRM) vs. Reagent Grade

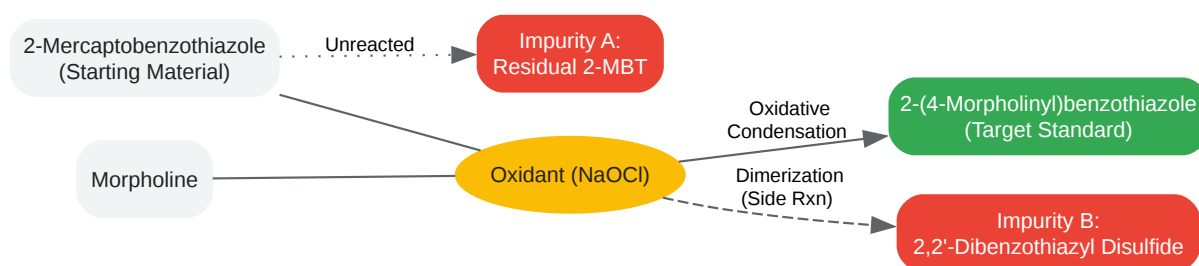
The primary failure mode in analyzing **2-(4-Morpholinyl)benzothiazole** is the "Invisible Impurity" trap.[\[1\]](#)[\[2\]](#)[\[3\]](#) Reagent-grade materials often contain significant levels of 2-Mercaptobenzothiazole (2-MBT) and its disulfide dimer, which can co-elute or suppress ionization in Mass Spectrometry.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Performance Matrix

Feature	Certified Reference Material (CRM)	Reagent Grade Alternative	Impact on Data
Purity (Assay)	>99.8% (determined by Mass Balance & qNMR)	~95-97% (often area% by UV only)	Reagent grade causes ~5% error in quantitation, skewing potency calculations. [1] [2] [3]
Impurity Profile	Quantified 2-MBT (<0.05%) & Disulfides	High 2-MBT (1-3%)	2-MBT is a strong UV absorber; falsely inflates purity if detected at non-specific wavelengths (e.g., 254 nm). [1] [2] [3]
Salt Form	Stoichiometrically defined (Free base or HCl)	Variable/Hygroscopic	Inconsistent weighing; retention time shifts in pH-sensitive HPLC methods. [1] [2] [3]
Homogeneity	Homogeneity tested between vials	Batch-dependent variability	High risk of "out-of-specification" (OOS) results during method validation. [1] [2] [3]

Chemical Genealogy & Impurity Origins

To validate your standard, you must understand its origin.[1][2][3] The synthesis typically involves the oxidative condensation of 2-mercaptobenzothiazole with morpholine.[3][4] This reaction profile dictates the critical impurities you must look for.[2][3]



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Figure 1: Synthetic origin of **2-(4-Morpholinyl)benzothiazole** showing critical impurities (2-MBT and Disulfide dimer) that define the quality of the reference standard.

Self-Validating Experimental Protocol

This protocol is designed to be "self-validating." [1][2][3] If the Reference Standard is degraded or impure, the specific resolution criteria between the Target and Impurity A (2-MBT) will fail.[2][3]

A. High-Performance Liquid Chromatography (HPLC) Method[1][2][3][4][6]

- Rationale: The morpholine nitrogen is basic (pKa ~8.3).[2][3] Standard C18 columns often show tailing due to secondary silanol interactions.[1][2][3] We use a high-pH stable column or a kinetically optimized core-shell column with low pH to protonate the base and improve peak shape.[1][2][3]

Instrument Parameters:

- Column: Phenomenex Kinetex 2.6 μ m C18 EVO (100 x 2.1 mm) or equivalent end-capped C18.[1][2][3]
- Mobile Phase A: Water + 0.1% Formic Acid (Protonates basic N, eliminates tailing).[1][2]

- Mobile Phase B: Methanol + 0.1% Formic Acid.[1][2][3]
- Flow Rate: 0.3 - 0.5 mL/min.[1][2][3]
- Detection: UV @ 285 nm (Max absorbance for benzothiazole) and 320 nm (Specific for 2-MBT impurity).[2][3]

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5%	Equilibration
1.0	5%	Load
13.0	100%	Elution of Target (RT ~9.4 min)
16.0	100%	Wash (Elution of Disulfide dimer)

| 16.1 | 5% | Re-equilibration |

B. Mass Spectrometry (MS) Validation

- Rationale: UV purity is insufficient due to the high extinction coefficient of benzothiazole precursors.[3] MS confirmation is mandatory for "Reference Standard" qualification.[1][2][3]

MS Tuning (ESI+):

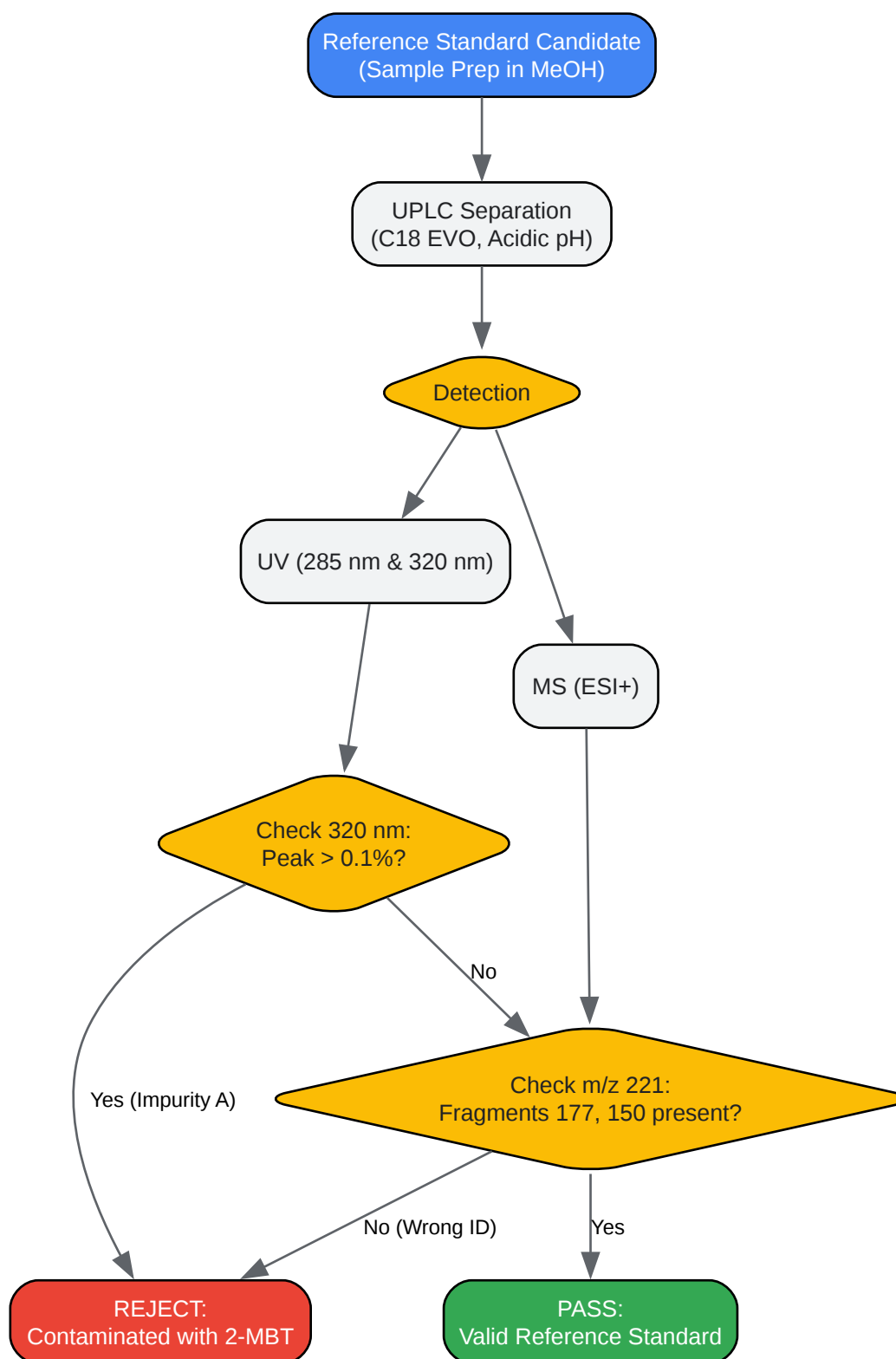
- Precursor Ion: $[M+H]^+ = 221.0743$ m/z[1][2]
- Key Fragments (MS2):
 - 177.0481 m/z: Loss of C₂H₄O (Morpholine ring cleavage).[2][3]
 - 150.0373 m/z: Benzothiazole cation (Diagnostic scaffold marker).[1][2][3]
 - 136.0215 m/z: Thio-benzothiazole fragment.[1][2][3]

System Suitability Criteria (Pass/Fail):

- Resolution (Rs): > 2.0 between **2-(4-Morpholinyl)benzothiazole** and 2-MBT (if spiked).
- Tailing Factor: < 1.3 for the main peak (Crucial for accurate integration).
- MS Match: Relative abundance of 150/221 fragment ratio must be within $\pm 15\%$ of the library spectrum.[\[2\]](#)[\[3\]](#)

Analytical Workflow Visualization

The following diagram illustrates the decision matrix for qualifying a new lot of reference standard.



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Figure 2: Decision tree for validating the integrity of **2-(4-Morpholinyl)benzothiazole** reference standards.

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